

Application Notes and Protocols for Utilizing ARL67156 in ATP Degradation Assays

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: ARL67156 trisodium hydrate

Cat. No.: B15089040

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Extracellular adenosine triphosphate (ATP) and its metabolite adenosine play crucial roles in a myriad of physiological and pathological processes, including neurotransmission, inflammation, and cancer. The concentration of extracellular ATP is tightly regulated by a family of cell-surface enzymes known as ectonucleotidases. These enzymes sequentially hydrolyze ATP to ADP, AMP, and finally to adenosine. ARL67156, also known as FPL 67156, is a competitive inhibitor of certain ecto-ATPases, making it a valuable tool for studying the dynamics of purinergic signaling.^{[1][2]} By inhibiting the degradation of ATP, ARL67156 allows researchers to investigate the direct effects of ATP on cellular functions and to dissect the roles of specific ectonucleotidases in various biological systems.^{[3][4]}

This document provides detailed application notes and protocols for the use of ARL67156 in ATP degradation assays. It is intended to guide researchers in accurately measuring the inhibitory activity of ARL67156 and in utilizing this compound to study the regulation of extracellular ATP levels.

Mechanism of Action of ARL67156

ARL67156 is a competitive inhibitor of specific ectonucleotidases, primarily targeting Nucleoside Triphosphate Diphosphohydrolase-1 (NTPDase1, also known as CD39), NTPDase3, and Nucleotide Pyrophosphatase/Phosphodiesterase-1 (NPP1).^{[1][5][6]} It functions by competing with ATP and other nucleotide triphosphates for the active site of these enzymes, thereby reducing the rate of their hydrolysis. It is important to note that ARL67156 is a weak inhibitor and its efficacy can be influenced by the concentration of the substrate (ATP).^{[5][6]} Studies have shown that ARL67156 is less effective at inhibiting NTPDase2 and human NTPDase8.^{[5][6]} Furthermore, some research suggests that ARL67156 may have a more potent inhibitory effect on the degradation of ADP compared to ATP in certain tissues.^{[7][8]}

Data Presentation: Inhibitory Activity of ARL67156

The following table summarizes the reported inhibitory constants (K_i) and half-maximal inhibitory concentrations (IC_{50}) of ARL67156 against various ectonucleotidases. These values provide a quantitative measure of the inhibitor's potency and selectivity.

Enzyme Target	Species	K_i (μM)	pIC_{50}	Reference
NTPDase1 (CD39)	Human	11 ± 3	-	^{[5][6]}
NTPDase3	Human	18 ± 4	-	^{[5][6]}
NPP1	Human	12 ± 3	-	^{[5][6]}
Ecto-ATPase	Human (blood)	-	4.62	^[2]
Ecto-ATPase	Rat (vas deferens)	-	5.1	
Ecto-ATPase	Bovine (chromaffin cells)	0.255 ± 0.136	-	^[9]

Note: The inhibitory potency of ARL67156 can vary depending on the experimental conditions, such as substrate concentration, pH, and temperature.

Experimental Protocols

Protocol 1: Luminescence-Based ATP Degradation Assay

This protocol describes a common and highly sensitive method to measure ATP degradation by ecto-ATPases and the inhibitory effect of ARL67156 using a luciferin-luciferase-based assay. The principle of this assay is that firefly luciferase catalyzes the oxidation of luciferin in the presence of ATP, producing light that is proportional to the ATP concentration.[\[10\]](#)[\[11\]](#)[\[12\]](#)[\[13\]](#)

Materials:

- ARL67156 trisodium salt (Tocris Bioscience, Cat. No. 1198 or equivalent)
- ATP Bioluminescence Assay Kit (e.g., Cayman Chemical, Cat. No. 700410; Abcam, ab113849; or equivalent)[\[10\]](#)
- Source of ecto-ATPase activity (e.g., cultured cells, membrane preparations, or purified enzyme)
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.4, containing 2 mM CaCl₂)
- ATP (substrate)
- 96-well white, opaque microplates
- Luminometer

Procedure:

- Preparation of Reagents:
 - Prepare a stock solution of ARL67156 (e.g., 10 mM in sterile water). Store at -20°C.
 - Prepare a stock solution of ATP (e.g., 10 mM in sterile water). Store at -20°C.
 - On the day of the experiment, prepare serial dilutions of ARL67156 and ATP in Assay Buffer to the desired final concentrations.

- Reconstitute the ATP detection reagent from the kit according to the manufacturer's instructions. Allow it to equilibrate to room temperature before use.
- Enzyme Reaction:
 - Add 20 μ L of your ecto-ATPase source (e.g., cell suspension or membrane preparation) to the wells of a 96-well plate.
 - Add 10 μ L of ARL67156 at various concentrations (or vehicle control) to the respective wells.
 - Pre-incubate the plate for 10-15 minutes at 37°C.
 - Initiate the reaction by adding 10 μ L of ATP solution to each well. The final ATP concentration should be close to the K_m of the enzyme, if known.
 - Incubate the reaction for a specific time (e.g., 15-30 minutes) at 37°C. The incubation time should be optimized to ensure linear product formation.
- ATP Measurement:
 - Stop the enzymatic reaction by adding 50 μ L of the ATP detection reagent to each well.
 - Incubate the plate for 10 minutes at room temperature to allow the luminescent signal to stabilize.
 - Measure the luminescence using a luminometer.
- Data Analysis:
 - Construct an ATP standard curve by measuring the luminescence of known ATP concentrations.
 - Determine the concentration of ATP remaining in each experimental well by interpolating from the standard curve.
 - Calculate the percentage of ATP degradation for each condition relative to a control without enzyme.

- Calculate the percentage of inhibition by ARL67156 at each concentration relative to the vehicle-treated control.
- Determine the IC₅₀ value of ARL67156 by plotting the percentage of inhibition against the logarithm of the inhibitor concentration and fitting the data to a sigmoidal dose-response curve.

Protocol 2: Malachite Green-Based Phosphate Detection Assay

This colorimetric assay measures the inorganic phosphate (Pi) released from ATP hydrolysis. [14][15][16][17] The malachite green reagent forms a colored complex with free phosphate, and the absorbance of this complex is proportional to the amount of Pi produced.[17]

Materials:

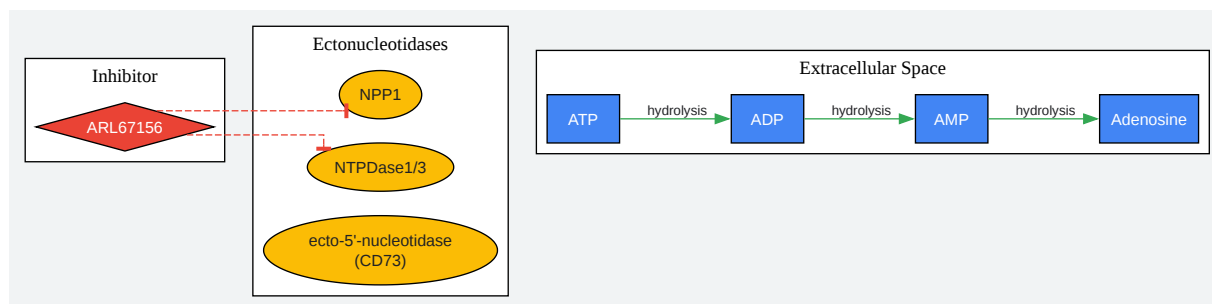
- ARL67156 trisodium salt
- Malachite Green Phosphate Assay Kit (e.g., Anaspec, SensoLyte® MG Phosphate Assay Kit or equivalent)[14]
- Source of ecto-ATPase activity
- Assay Buffer (e.g., 50 mM Tris-HCl, pH 7.4, containing 2 mM CaCl₂)
- ATP (substrate)
- 96-well clear microplates
- Microplate reader

Procedure:

- Preparation of Reagents:
 - Prepare stock solutions of ARL67156 and ATP as described in Protocol 1.
 - Prepare the Malachite Green reagent according to the kit manufacturer's instructions.

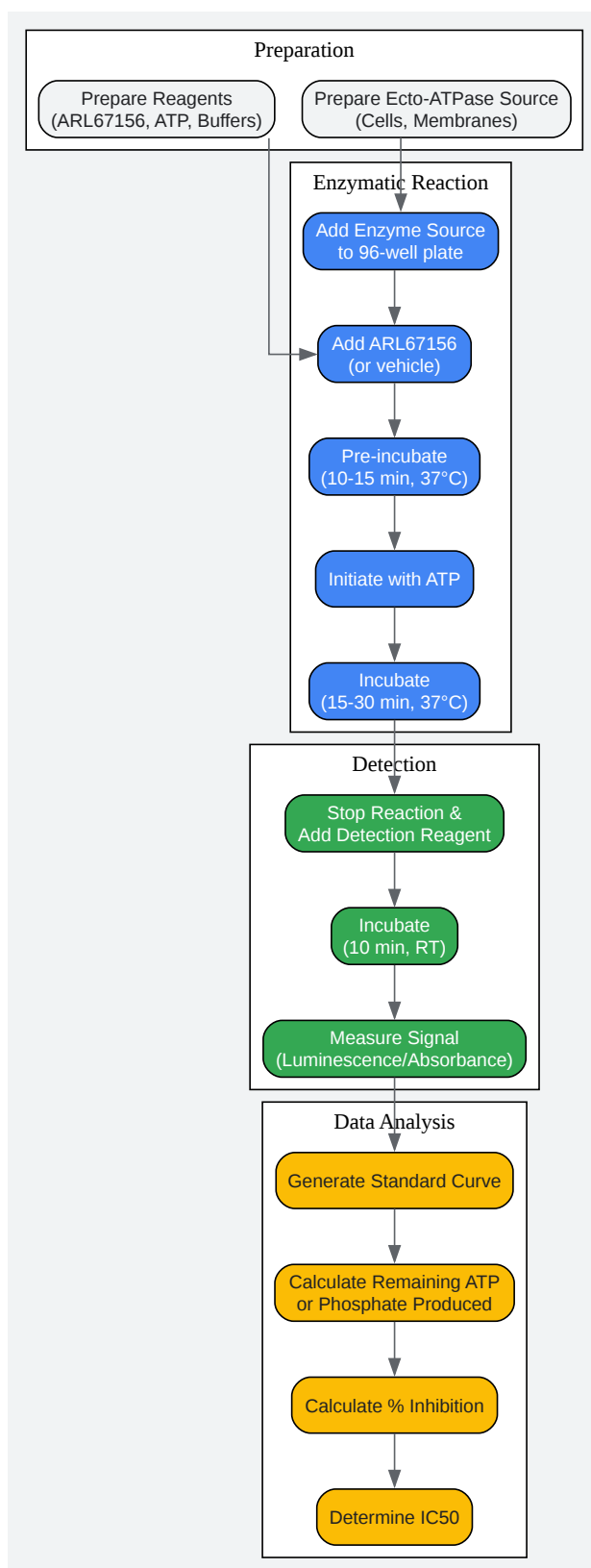
- Enzyme Reaction:
 - Perform the enzymatic reaction in a 96-well plate as described in Protocol 1, steps 2a-2e.
- Phosphate Measurement:
 - Stop the reaction by adding the Malachite Green reagent to each well as per the kit's protocol.
 - Incubate at room temperature for 15-30 minutes to allow for color development.
 - Measure the absorbance at the recommended wavelength (typically 620-660 nm) using a microplate reader.[\[14\]](#)[\[17\]](#)
- Data Analysis:
 - Construct a phosphate standard curve using the provided phosphate standard in the kit.
 - Determine the amount of phosphate produced in each well by interpolating from the standard curve.
 - Calculate the rate of ATP hydrolysis (e.g., in nmol Pi/min/mg protein).
 - Calculate the percentage of inhibition by ARL67156 and determine the IC₅₀ value as described in Protocol 1.

Mandatory Visualizations



[Click to download full resolution via product page](#)

Caption: Signaling pathway of extracellular ATP degradation and the inhibitory action of ARL67156.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for an ATP degradation assay using ARL67156.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. [apexbt.com](https://www.apexbt.com) [[apexbt.com](https://www.apexbt.com)]
- 3. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 4. Assessment of ATP metabolism to adenosine by ecto-nucleotidases carried by tumor-derived small extracellular vesicles - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 5. Specificity of the ecto-ATPase inhibitor ARL 67156 on human and mouse ectonucleotidases - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 6. Specificity of the ecto-ATPase inhibitor ARL 67156 on human and mouse ectonucleotidases - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 7. A commonly-used ecto-ATPase inhibitor, ARL-67156, blocks degradation of ADP more than the degradation of ATP in murine colon - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 8. A commonly used ecto-ATPase inhibitor, ARL-67156, blocks degradation of ADP more than the degradation of ATP in murine colon - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 9. Effect of the ecto-ATPase inhibitor, ARL 67156, on the bovine chromaffin cell response to ATP - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 10. [caymanchem.com](https://www.caymanchem.com) [[caymanchem.com](https://www.caymanchem.com)]
- 11. ATP Luminescence Assay System 96-well, 300 Points [[revvity.com](https://www.revvity.com)]
- 12. ATP Measurement ATP Assay Kit-Luminescence Dojindo [[dojindo.com](https://www.dojindo.com)]
- 13. [assaygenie.com](https://www.assaygenie.com) [[assaygenie.com](https://www.assaygenie.com)]
- 14. [refubium.fu-berlin.de](https://www.refubium.fu-berlin.de) [[refubium.fu-berlin.de](https://www.refubium.fu-berlin.de)]
- 15. Optimization of a malachite green assay for detection of ATP hydrolysis by solubilized membrane proteins - PubMed [[pubmed.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/31111111/)]
- 16. [PDF] Optimization of a malachite green assay for detection of ATP hydrolysis by solubilized membrane proteins. | Semantic Scholar [[semanticscholar.org](https://www.semanticscholar.org)]
- 17. Malachite Green Assay for the Discovery of Heat-Shock Protein 90 Inhibitors [[jove.com](https://www.jove.com)]

- To cite this document: BenchChem. [Application Notes and Protocols for Utilizing ARL67156 in ATP Degradation Assays]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b15089040/docs#application-notes-and-protocols-for-utilizing-arl67156-in-atp-degradation-assays\]](https://www.benchchem.com/product/b15089040/docs#application-notes-and-protocols-for-utilizing-arl67156-in-atp-degradation-assays)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)